

Technical Guide: 1-(2-Bromoethyl)-1H-pyrazole

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Compound of Interest

Compound Name: 1-(2-bromoethyl)-1H-pyrazole

CAS No.: 119291-22-4

Cat. No.: B049434

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Core Physicochemical & Synthetic Profile

Executive Summary **1-(2-Bromoethyl)-1H-pyrazole** (CAS: 119291-22-4) is a bifunctional heterocyclic intermediate used primarily as a "linker" module in drug discovery.^[1] It enables the introduction of the pyrazole pharmacophore—a privileged scaffold in kinase inhibitors and anti-inflammatory agents—into larger molecular architectures via nucleophilic substitution at the bromoethyl tail.

Physicochemical Profile

The molecular weight of **1-(2-bromoethyl)-1H-pyrazole** is 175.03 g/mol.^{[1][2]} Due to the presence of a single bromine atom, the compound exhibits a characteristic isotopic signature in mass spectrometry, splitting the molecular ion signal into two nearly equal peaks (

and

).

Key Data Table

Property	Value	Notes
Molecular Weight	175.03 g/mol	Average mass
Monoisotopic Mass	173.98 (79Br) / 175.98 (81Br)	~1:1 intensity ratio
Molecular Formula	C	
	H	
	BrN	
CAS Number	119291-22-4	
Physical State	Colorless to pale yellow liquid/oil	May solidify at low temps
Boiling Point	80–82 °C @ 2 Torr	Vacuum distillation required
Density	~1.55 g/cm ³	Estimated
Solubility	Soluble in DCM, CHCl ₃ , DMSO, MeOH	Hydrophobic linker

Synthesis Protocol: N-Alkylation Strategy

The synthesis involves the nucleophilic substitution (

) of 1H-pyrazole on 1,2-dibromoethane.^[1] A critical challenge in this reaction is preventing the formation of the dimer, 1,2-di(1H-pyrazol-1-yl)ethane, where both bromine atoms are displaced by pyrazole units.^[1]

Reaction Logic & Control

To ensure mono-alkylation, 1,2-dibromoethane is used in large excess (typically 3–5 equivalents).^[1] This statistical bias ensures that a pyrazolate anion is far more likely to encounter a fresh dibromide molecule than a mono-alkylated product.^[1]

Step-by-Step Methodology

Reagents:

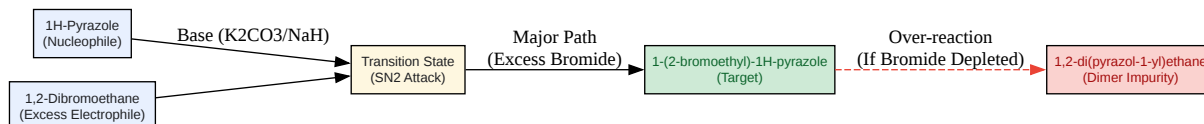
- 1H-Pyrazole (1.0 eq)[1][2]
- 1,2-Dibromoethane (4.0 eq)[1]
- Base: Sodium Hydride (NaH, 60% in oil, 1.2 eq) OR Potassium Carbonate (K₂CO₃, 2.0 eq)

- Solvent: Anhydrous DMF or Acetonitrile (MeCN)

Protocol:

- Activation: In a flame-dried flask under nitrogen, dissolve 1H-pyrazole in anhydrous MeCN.
- Deprotonation: Add K₂CO₃ (or NaH at 0°C) and stir for 30 minutes to generate the pyrazolate anion.
- Addition: Add 1,2-dibromoethane (4.0 eq) rapidly. Crucial: Do not add dropwise; high local concentration of electrophile is desired.
- Reflux: Heat the mixture to reflux (80°C) for 12–16 hours. Monitor by TLC (Hexane:EtOAc 3:1).
- Workup: Cool to room temperature. Filter off inorganic salts. Concentrate the filtrate to remove MeCN and excess 1,2-dibromoethane (recoverable by distillation).[1]
- Purification: The residue is often an oil. Purify via vacuum distillation (bp ~80°C @ 2 mmHg) or flash column chromatography (SiO₂, eluting with Hexane/EtOAc gradient) to isolate the mono-alkylated product from traces of the dimer.

Reaction Workflow Diagram



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Caption: Kinetic pathway favoring mono-alkylation via excess electrophile stoichiometry.[1]

Analytical Characterization

Verifying the identity of **1-(2-bromoethyl)-1H-pyrazole** requires confirming the integrity of the ethyl chain and the presence of the bromine atom.[1]

Mass Spectrometry (MS)

The most distinct feature is the isotopic pattern caused by Bromine (79Br and 81Br natural abundance is ~50:50).

- M⁺ peak: ~174/176 amu.
- Pattern: A "doublet" of equal intensity separated by 2 mass units.
- Fragmentation: Loss of Br (M-79/81) leads to a cation at m/z ~95 (ethyl-pyrazole).[1]

Nuclear Magnetic Resonance (1H NMR)

The symmetry of the pyrazole ring is broken upon N-alkylation. The ethyl chain appears as two distinct triplets.

Proton Environment	Chemical Shift (, ppm)	Multiplicity	Integration	Assignment Logic
Pyrazole H-3	7.50 – 7.60	Doublet (d)	1H	Deshielded, adjacent to N2. [1]
Pyrazole H-5	7.40 – 7.55	Doublet (d)	1H	Deshielded, adjacent to N1 (alkylated). [1]
Pyrazole H-4	6.20 – 6.30	Triplet/dd	1H	Shielded, beta-position. [1]
N-CH	4.40 – 4.55	Triplet (t)	2H	Deshielded by Nitrogen. [1]
CH -Br	3.70 – 3.85	Triplet (t)	2H	Deshielded by Bromine. [1]

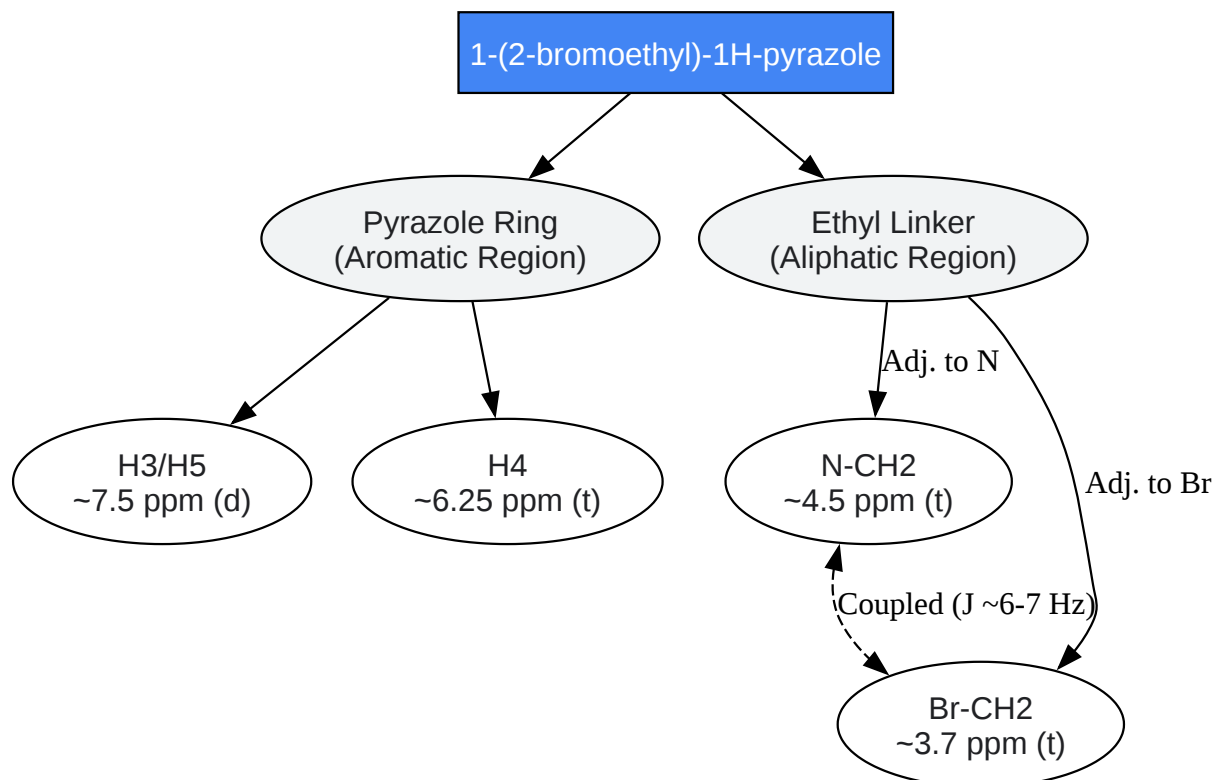
Note: Shifts are approximate (CDCl

) and depend on concentration. The N-CH

is always downfield of the CH

-Br due to the higher electronegativity of Nitrogen in the aromatic ring context.[\[1\]](#)

Spectral Logic Diagram



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Caption: ¹H NMR assignment logic correlating structural environments to chemical shift regions.

Applications in Drug Discovery

1-(2-Bromoethyl)-1H-pyrazole serves as a strategic "warhead" or linker in medicinal chemistry.^[1]

- **Fragment-Based Drug Design (FBDD):** It is used to append a pyrazole ring—a bioisostere for imidazole or phenol—to a core scaffold.^[1] The pyrazole nitrogen (N2) can act as a hydrogen bond acceptor in kinase hinge regions.
- **Synthesis of Pyrazolyl-Ethylamines:** Displacement of the bromine with amines (e.g., piperazine, morpholine) yields ethyl-linked pyrazole amines, common motifs in GPCR ligands (e.g., Dopamine or Serotonin receptor antagonists).

- Covalent Probes: While less common than acrylamides, bromoethyl groups can serve as mild electrophiles for cysteine tagging in proteomic profiling, though usually converted to more reactive species first.

Safety & Handling

- Hazard Class: Alkylating Agent.
- GHS Classification: Skin Irritant (H315), Eye Irritant (H319).
- Specific Risk: As a bromo-ethyl derivative, it is a potential lachrymator and mutagen.^[1] It can alkylate DNA bases.
- Storage: Store at 2–8°C under inert atmosphere (Argon/Nitrogen). Protect from light to prevent homolytic cleavage of the C-Br bond (browning).

References

- PubChem. "**1-(2-bromoethyl)-1H-pyrazole** Compound Summary."^{[1][2]} National Library of Medicine. [\[Link\]](#)
- Elguero, J. "Pyrazoles and their Benzo Derivatives." Comprehensive Heterocyclic Chemistry II, Elsevier, 1996.

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Sources

- 1. [Welcome To Hyma Synthesis Pvt. Ltd \[hymasynthesis.com\]](https://hymasynthesis.com)
- 2. [1-\(2-bromoethyl\)-1H-pyrazole | C₅H₇BrN₂ | CID 642215 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov/compound/1-(2-bromoethyl)-1H-pyrazole)
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